

# Application Notes and Protocols for Reactions Involving But-3-enoyl Chloride

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## Compound of Interest

Compound Name: But-3-enoyl Chloride

Cat. No.: B074866

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## Introduction

**But-3-enoyl chloride**, also known as 3-butenoyl chloride or vinylacetyl chloride, is a versatile bifunctional reagent widely utilized in organic synthesis. Its structure incorporates a reactive acyl chloride and a terminal alkene, making it a valuable building block for the introduction of a butenoyl moiety into a wide range of molecules. This functionality is of particular interest in the development of pharmaceuticals and chemical probes, notably as a "warhead" for targeted covalent inhibitors (TCIs) in drug discovery.<sup>[1]</sup> This document provides detailed experimental protocols for key reactions involving **But-3-enoyl chloride**, safety information, and a discussion of its application in drug development.

## Compound Properties

A summary of the key physical and chemical properties of **But-3-enoyl chloride** is presented in Table 1.

Property	Value
CAS Number	1470-91-3
Molecular Formula	C <sub>4</sub> H <sub>5</sub> ClO
Molecular Weight	104.53 g/mol
Appearance	Yellow to brown liquid
Boiling Point	99.5 °C at 760 mmHg
Purity	Typically ≥95%
Storage Temperature	-20°C

## Safety and Handling

**But-3-enoyl chloride** is a corrosive, flammable, and moisture-sensitive compound. It should be handled in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn. All glassware and reagents should be thoroughly dried before use to prevent hydrolysis of the acyl chloride. For detailed safety information, always consult the Safety Data Sheet (SDS).

## Experimental Protocols

The high reactivity of the acyl chloride group in **But-3-enoyl chloride** allows for efficient acylation of various nucleophiles. The following protocols are representative examples of its use in common organic transformations.

### Protocol 1: Synthesis of N-Aryl But-3-enamide

This protocol details the acylation of an aromatic amine, aniline, to form N-phenylbut-3-enamide. This reaction is a fundamental method for creating amide bonds, which are prevalent in pharmaceutical compounds.

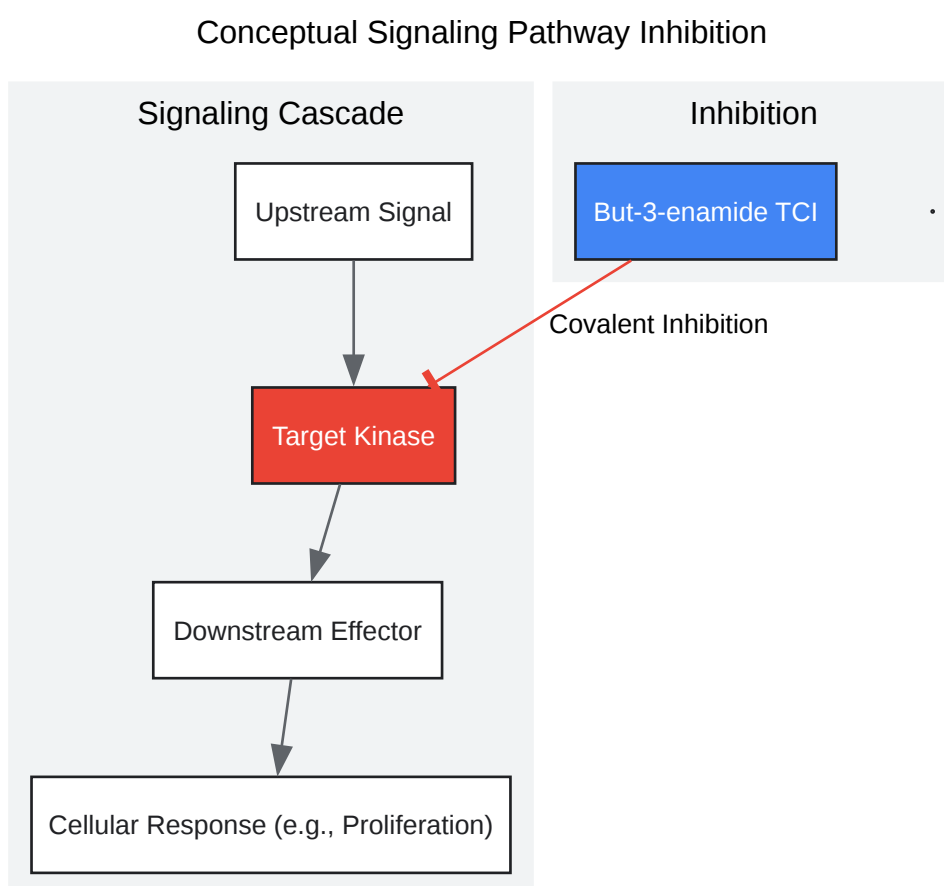
Reaction Scheme:





Caption: Workflow for developing a targeted covalent inhibitor using **But-3-enoyl chloride**.

The signaling pathway being inhibited would be specific to the target protein. For instance, if the target is a kinase involved in a cancer-related pathway, the covalent inhibition would block the downstream signaling cascade.



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Caption: Inhibition of a kinase signaling pathway by a But-3-enamide-based TCI.

## Conclusion

**But-3-enoyl chloride** is a valuable and reactive building block for organic synthesis. The protocols provided herein offer a foundation for its use in the synthesis of amides, esters, and ketones. Its application in the development of targeted covalent inhibitors highlights its importance in modern drug discovery. Researchers should adhere to strict safety protocols when handling this compound due to its hazardous nature.

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## References

- 1. Buy But-3-enoyl Chloride | 1470-91-3 [smolecule.com]
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